

Application Notes and Protocols for Graniine in Bacterial Inhibition Studies

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Compound of Interest

Compound Name: *Graniine*

Cat. No.: *B1197928*

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Introduction

Graniine, a hydrolysable tannin, has demonstrated notable antibacterial properties against a spectrum of both Gram-positive and Gram-negative bacteria. These application notes provide a comprehensive overview of the effective dosages of graniine for in vitro bacterial inhibition, detailed protocols for determining its antimicrobial efficacy, and an exploration of its mechanism of action. The information presented herein is intended to guide researchers in utilizing graniine for antibacterial studies and to facilitate the development of novel antimicrobial agents.

The primary mechanism of graniine's antibacterial activity involves the disruption of the bacterial cell membrane. This leads to morphological alterations, degradation of the cell envelope, and subsequent leakage of cytoplasmic contents, ultimately resulting in cell death[1].

Data Presentation: Minimum Inhibitory and Bactericidal Concentrations

The antimicrobial efficacy of graniine has been quantified through the determination of its Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) against various bacterial species. The MIC is defined as the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism, while the MBC is the lowest concentration that results in microbial death.

The tables below summarize the reported MIC and MBC values for graniine against a selection of Gram-positive and Gram-negative bacteria. It is important to note that variations in these values can occur due to differences in the specific strains tested and the precise methodologies employed.

Table 1: Minimum Inhibitory Concentration (MIC) of Graniine against Various Bacterial Strains

| Bacterial Species | Strain | Gram Stain | MIC (µg/mL) |
|------------------------------------|-------------------|---------------|-------------|
| Staphylococcus aureus | Clinical Isolates | Gram-Positive | 250 - 2500 |
| Bacillus subtilis | NCTC 10073 | Gram-Positive | 80 - 5000 |
| Streptococcus pyogenes | Clinical Strain | Gram-Positive | 80 - 5000 |
| Escherichia coli | ATCC 25922 | Gram-Negative | 80 - 5000 |
| Pseudomonas aeruginosa | ATCC 27853 | Gram-Negative | 80 - 5000 |
| Xanthomonas campestris pv. vitians | - | Gram-Negative | 3125 |

Table 2: Minimum Bactericidal Concentration (MBC) of Graniine against Various Bacterial Strains

| Bacterial Species | Strain | Gram Stain | MBC (µg/mL) |
|------------------------------------|-------------------|---------------|--------------|
| Staphylococcus aureus | Clinical Isolates | Gram-Positive | 1250 - 50000 |
| Bacillus subtilis | NCTC 10073 | Gram-Positive | 1250 - 50000 |
| Streptococcus pyogenes | Clinical Strain | Gram-Positive | 1250 - 50000 |
| Escherichia coli | ATCC 25922 | Gram-Negative | 1250 - 50000 |
| Pseudomonas aeruginosa | ATCC 27853 | Gram-Negative | 1250 - 50000 |
| Xanthomonas campestris pv. vitians | - | Gram-Negative | 3125 |

Experimental Protocols

The following protocols are based on the broth microdilution method, a standard procedure for determining the MIC and MBC of antimicrobial agents.

Preparation of Graniine Stock Solution

Due to the poor water solubility of graniine, a stock solution should be prepared in an organic solvent such as dimethyl sulfoxide (DMSO)[\[2\]](#).

- Weigh a precise amount of purified graniine powder.
- Dissolve the graniine in 100% DMSO to create a high-concentration stock solution (e.g., 10 mg/mL).
- Ensure the graniine is completely dissolved by vortexing.
- Subsequent dilutions should be made in the appropriate bacterial growth medium (e.g., Mueller-Hinton Broth). It is crucial to ensure that the final concentration of DMSO in the assay does not exceed a level that affects bacterial growth (typically $\leq 1\%$).

Broth Microdilution Assay for Minimum Inhibitory Concentration (MIC)

This protocol is adapted from the Clinical and Laboratory Standards Institute (CLSI) guidelines.

Materials:

- Graniine stock solution
- Sterile 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial inoculum standardized to 0.5 McFarland (approximately 1.5×10^8 CFU/mL)
- Positive control (bacterial culture in broth without graniine)
- Negative control (broth only)
- Solvent control (broth with the highest concentration of DMSO used)

Procedure:

- Dispense 100 μ L of sterile CAMHB into all wells of a 96-well microtiter plate.
- Add 100 μ L of the graniine stock solution to the first well of each row to be tested.
- Perform a two-fold serial dilution by transferring 100 μ L from the first well to the second, mixing, and continuing this process across the plate to the tenth well. Discard the final 100 μ L from the tenth well. The eleventh well will serve as the growth control, and the twelfth as the sterility control.
- Dilute the standardized bacterial inoculum in CAMHB to achieve a final concentration of approximately 5×10^5 CFU/mL.
- Add 100 μ L of the diluted bacterial inoculum to each well, except for the sterility control wells.
- The final volume in each well will be 200 μ L.

- Seal the plate and incubate at 37°C for 18-24 hours.
- Following incubation, determine the MIC by visually inspecting the wells for turbidity. The MIC is the lowest concentration of graniine at which no visible bacterial growth is observed.

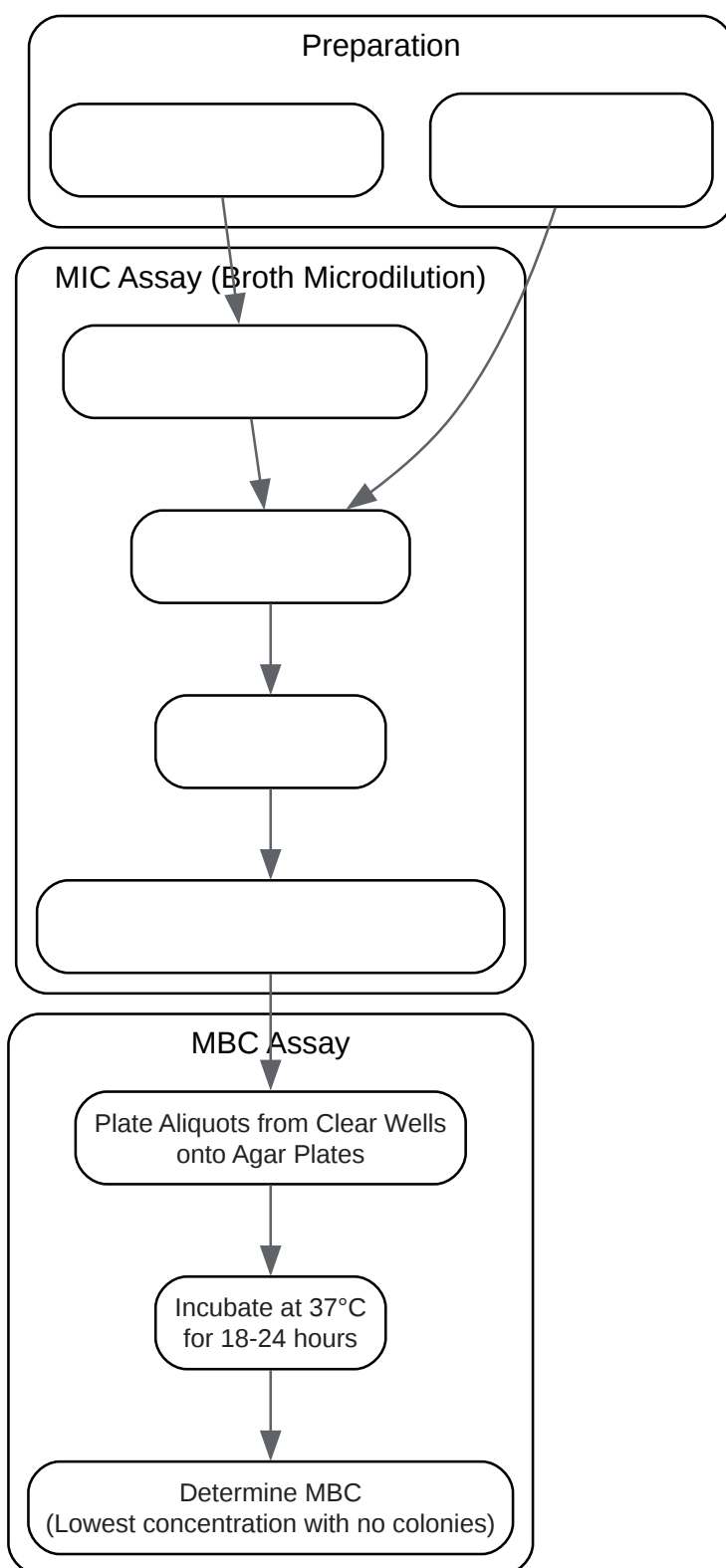
Determination of Minimum Bactericidal Concentration (MBC)

Procedure:

- Following the determination of the MIC, take a 10 µL aliquot from each well that showed no visible growth.
- Spot-plate the aliquot onto a sterile Mueller-Hinton Agar (MHA) plate.
- Incubate the MHA plates at 37°C for 18-24 hours.
- The MBC is the lowest concentration of graniine that results in a ≥99.9% reduction in the initial bacterial inoculum.

Visualizations

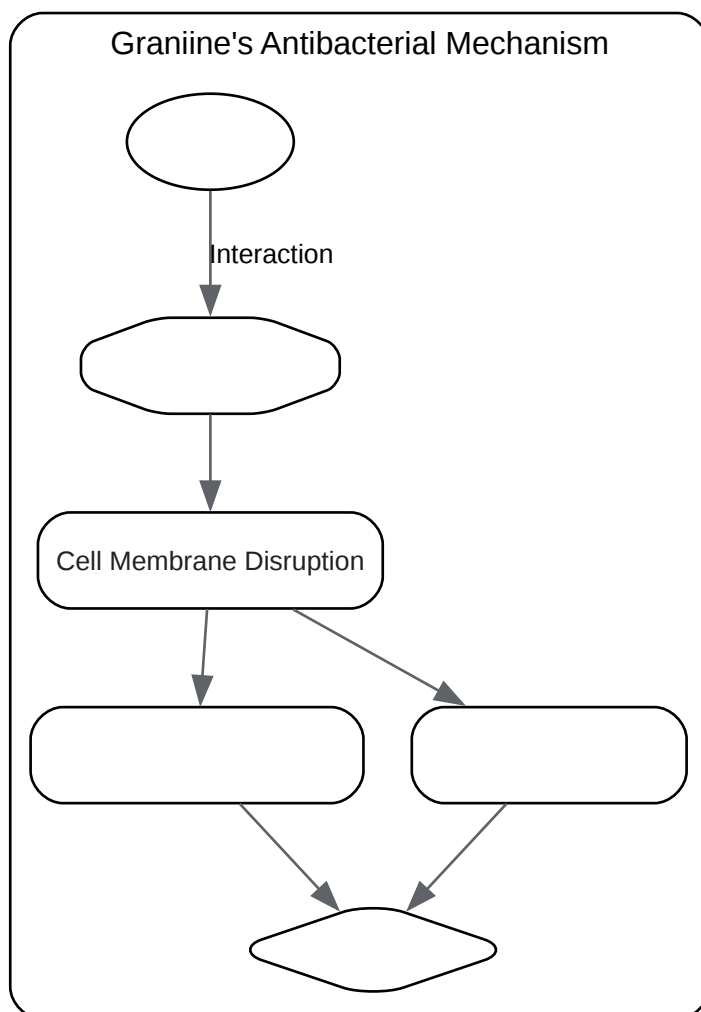
Experimental Workflow for MIC and MBC Determination



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Caption: Workflow for MIC and MBC determination.

Proposed Mechanism of Graniine's Antibacterial Action



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Caption: Proposed mechanism of graniine action.

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References

- 1. Antibacterial activity of geraniin from sugar maple leaves: an ultrastructural study with the phytopathogen *Xanthomonas campestris* pv. *viti*ans - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
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